Safe Disposal Protocol: 5-(2-Hydroxypropan-2-yl)-2-methylphenol[1][2]

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Compound of Interest

Compound Name:	*5-(2-Hydroxypropan-2-yl)-2-methylphenol*
CAS No.:	*4397-18-6*
Cat. No.:	*B13617088*

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Executive Summary & Operational Directive

Immediate Classification: Hazardous Organic Waste (Phenolic Derivative).[1][2] CAS Number: 4397-18-6 Core Directive: **5-(2-Hydroxypropan-2-yl)-2-methylphenol** (also known as p-cymene-2,8-diol or 8-hydroxycarvacrol) must be handled with the rigorous safety standards applied to substituted phenols.[1][2] Due to the presence of the phenolic hydroxyl group, this compound poses potential risks of corrosivity to tissue and aquatic toxicity.[2]

Do NOT dispose of this compound down the drain. Do NOT mix with strong oxidizers or oxidizing acids (e.g., Nitric Acid, Perchloric Acid) due to the risk of exothermic decomposition.[2]

Chemical Identity & Hazard Assessment

To ensure proper segregation, the waste generator must understand the chemical moiety driving the hazard classification.[2]

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Parameter	Technical Detail
Chemical Name	5-(2-Hydroxypropan-2-yl)-2-methylphenol
Synonyms	p-Cymene-2,8-diol; 8-Hydroxycarvacrol; 2-Methyl-5-(1-hydroxy-1-methylethyl)phenol
CAS Number	4397-18-6
Molecular Formula	$C_{10}H_{14}O_2$
Functional Groups	Phenol (Ar-OH), Tertiary Alcohol (R_3C-OH)
Predicted GHS Hazards	Skin Irrit/Corr.[1][2][3][4][5][6][7] (H314/H315), Aquatic Acute (H401).[2] Note: As a structural analog to Carvacrol and Thymol, treat as a severe irritant/corrosive.[2]

Pre-Disposal Stabilization

Before disposal, the stability of the waste matrix is paramount.[2]

- Incompatibility: Phenolic compounds are susceptible to electrophilic aromatic substitution.[1][2] Avoid contact with halogens or nitric acid in the waste container to prevent uncontrolled halogenation or nitration.[2]
- Oxidation Risk: The tertiary alcohol group is relatively stable, but the phenol ring is electron-rich and prone to oxidation.[1][2] Store waste in amber glass or opaque HDPE containers to minimize photo-oxidation.[1][2]

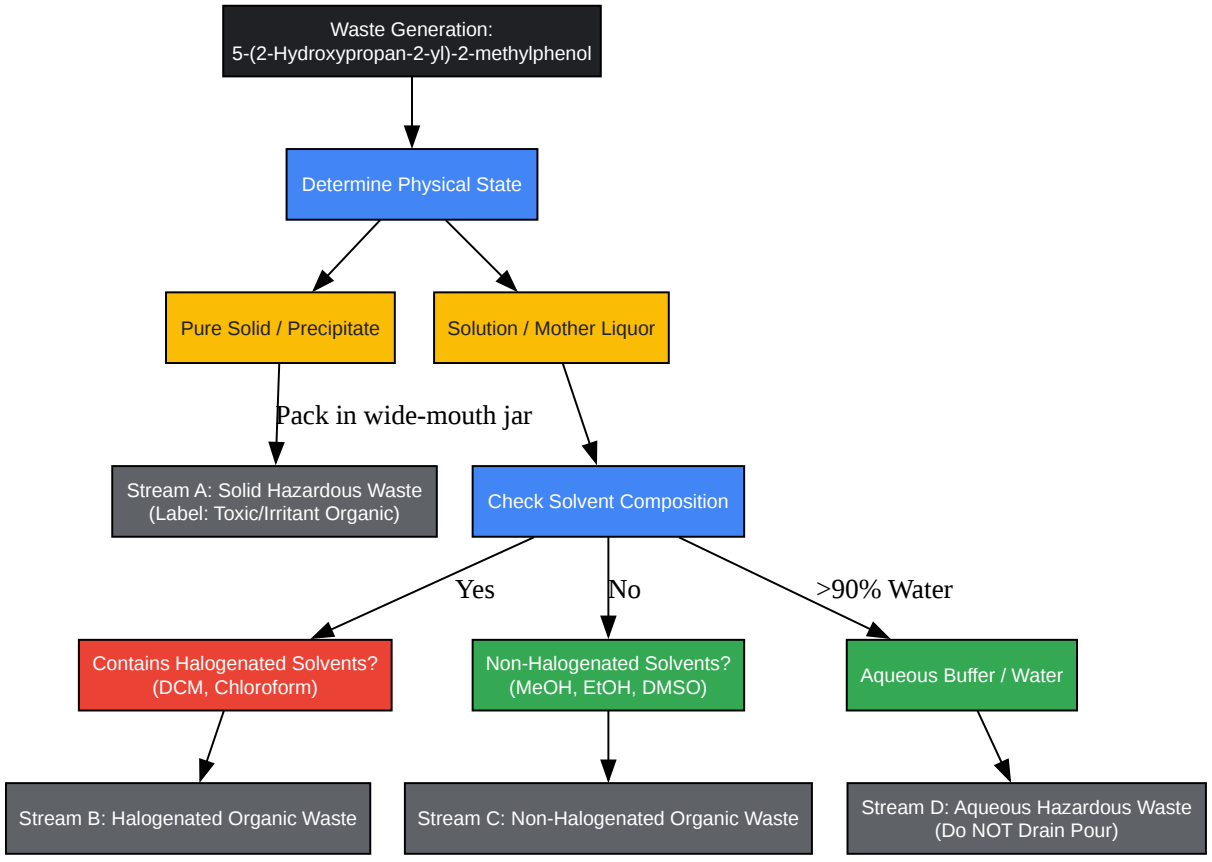
Waste Stream Segregation Logic

Proper disposal requires selecting the correct waste stream based on the state of matter and solvent matrix.[2]

Decision Logic (Graphviz Diagram)

The following decision tree illustrates the operational workflow for categorizing **5-(2-Hydroxypropan-2-yl)-2-methylphenol** waste.

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Figure 1: Decision logic for segregating phenolic waste streams to ensure regulatory compliance and safety.

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid Stock (Expired or Surplus)

Objective: Safe containment of solid material for incineration.[1][2]

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- PPE Requirement: Nitrile gloves (double gloving recommended), safety goggles, and lab coat.[2][5] Use a fume hood to avoid dust inhalation.[1][2]
- Container Selection: Use a wide-mouth HDPE or glass jar with a screw-top lid.
- Transfer: Carefully transfer the solid **5-(2-Hydroxypropan-2-yl)-2-methylphenol** into the container.
  - Note: Do not dissolve in solvent solely for disposal unless required by your facility's specific EHS rules.[1][2][8] Solid disposal is generally more cost-effective.[1][2]
- Labeling: Affix a hazardous waste label.
  - Constituents: "**5-(2-Hydroxypropan-2-yl)-2-methylphenol**"[1][2][3][9]
  - Hazard Checkbox: Toxic, Irritant.[2][5]
- Storage: Store in the "Solid Waste" satellite accumulation area until pickup.

Scenario B: Disposal of Reaction Mixtures (Liquid Waste)

Objective: Prevent cross-contamination of incompatible solvent streams.

- Solvent Identification: Determine the primary solvent.[1][2]
  - If DCM/Chloroform: Use Halogenated Waste container.[1][2]
  - If Acetone/Methanol/Ethyl Acetate: Use Non-Halogenated Waste container.[1][2]
- pH Check: If the solution is highly acidic or basic (due to reaction conditions), neutralize to pH 5–9 before adding to the organic waste drum to prevent drum corrosion or gas generation.
- Transfer: Pour the solution into the appropriate carboy using a funnel.
- Rinsing: Rinse the reaction vessel with a minimal amount of the compatible solvent and add the rinsate to the same waste container.

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Scenario C: Contaminated Labware (Pipette Tips, Vials, Syringes)

Objective: Segregate "sharps" and "solids" contaminated with phenols.[2][10]

- Gross Contamination: If a vial contains visible liquid, empty it into the appropriate liquid waste stream first.[2]
- Solids/Dry Waste: Place contaminated gloves, paper towels, and weighing boats into a Hazardous Solid Waste bag (often clear or red, depending on facility).[2]
- Sharps: Place contaminated needles or glass pipettes into a rigid Sharps Container.[1][2] Do not recap needles.

Emergency Spill Response

In the event of a spill, rapid containment prevents environmental release and personnel exposure.[2][11]

Spill Workflow (Graphviz Diagram)



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Figure 2: Operational workflow for managing accidental spills of **5-(2-Hydroxypropan-2-yl)-2-methylphenol**.

Critical Cleanup Note

Do NOT use sawdust or paper towels as the primary absorbent for large phenolic spills.[2] Phenols are combustible organic compounds; mixing them with finely divided organic material (sawdust) increases flammability risk.[1][2] Use inert absorbents like vermiculite, diatomaceous earth, or clay-based kitty litter.[1][2]

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